

Chloroiodoacetic Acid: A Comprehensive Technical Guide to Structural Isomers and Stereochemistry

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Compound of Interest

Compound Name: Chloroiodoacetic acid

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Abstract

Chloroiodoacetic acid ($C_2H_2ClIO_2$) is a halogenated acetic acid derivative with potential applications in organic synthesis and as a subject of study in toxicology. This technical guide provides an in-depth analysis of its structural isomers and stereochemistry. Due to the limited availability of direct experimental data for **chloroiodoacetic acid**, this document leverages data from related haloacetic acids and fundamental principles of organic chemistry to provide a comprehensive overview. The guide covers the potential structural isomers, with a focus on the most plausible and documented isomer, 2-chloro-2-iodoacetic acid. It further delves into the stereochemical properties of this chiral molecule, including its enantiomers and considerations for their resolution. Experimental protocols for the synthesis and characterization of related compounds are provided as a basis for the development of methodologies for **chloroiodoacetic acid**. All quantitative data is summarized in structured tables, and logical relationships are visualized using Graphviz diagrams.

Structural Isomers of Chloroiodoacetic Acid

Based on the principles of constitutional isomerism, two structural isomers of **chloroiodoacetic acid** are theoretically possible:

- 1-Chloro-1-iodoacetic acid: This isomer is not documented in the chemical literature and is presumed to be highly unstable due to the presence of two different halogen atoms on the same carbon that also bears the carboxylic acid group.
- 2-Chloro-2-iodoacetic acid: This is the documented and most stable structural isomer of **chloroiodoacetic acid**.^[1] The presence of both a chlorine and an iodine atom on the α -carbon makes it a unique bifunctional molecule.

This guide will focus exclusively on 2-chloro-2-iodoacetic acid due to the lack of information on other potential isomers.

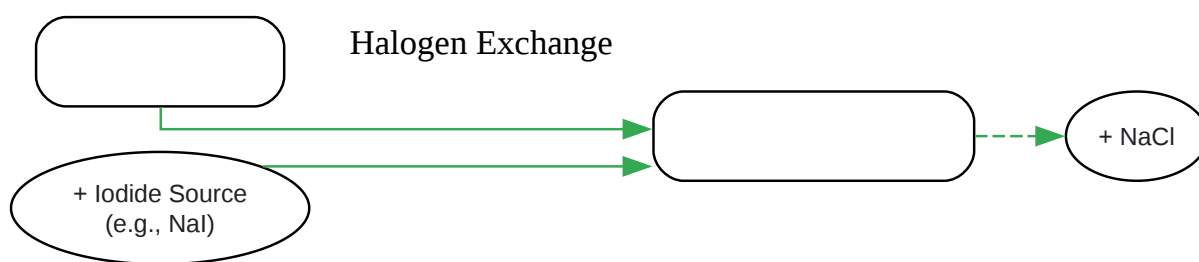
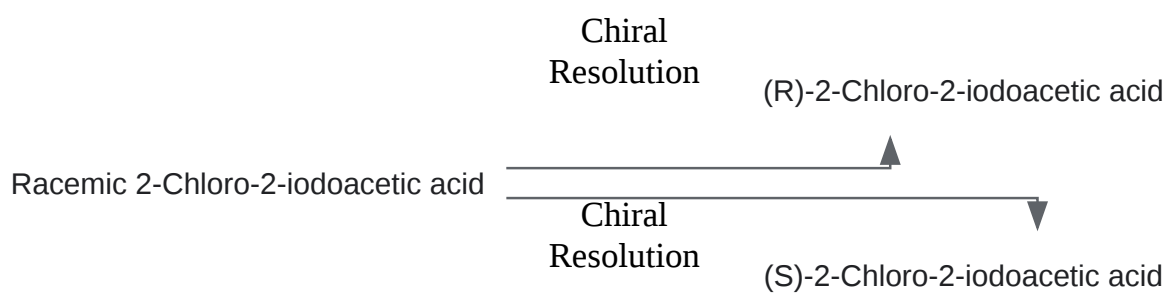
Physicochemical Properties

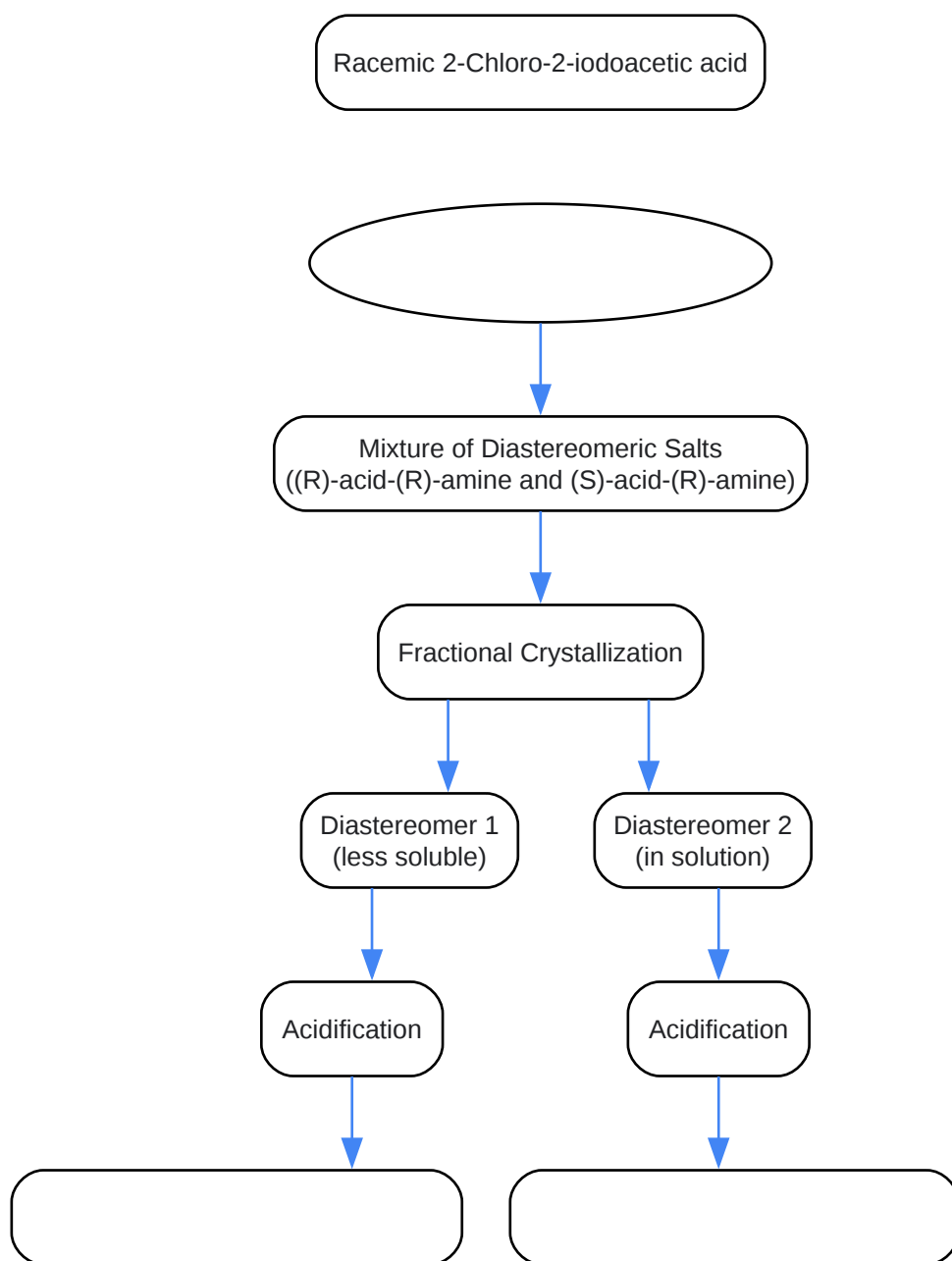
Direct experimental data for 2-chloro-2-iodoacetic acid is scarce. The following table summarizes computed physicochemical properties available from public databases, alongside experimental data for related haloacetic acids for comparative purposes.

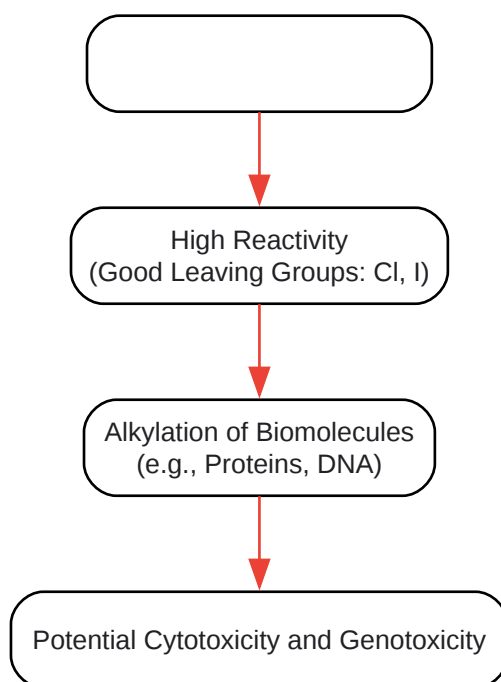
Property	2-Chloro-2-iodoacetic acid (Computed)[1]	Chloroacetic Acid (Experimental)	Iodoacetic Acid (Experimental)[2]
Molecular Formula	C ₂ H ₂ ClIO ₂	C ₂ H ₃ ClO ₂	C ₂ H ₃ IO ₂
Molecular Weight	220.39 g/mol	94.50 g/mol	185.95 g/mol [3]
Melting Point	Not available	61-63 °C	81 °C[2]
Boiling Point	Not available	189 °C	208 °C[2]
pKa	Not available	2.86	3.12[2]
XLogP3-AA	1.2	0.4	0.9
Hydrogen Bond Donor Count	1	1	1
Hydrogen Bond Acceptor Count	2	2	2
Rotatable Bond Count	1	1	1
Exact Mass	219.87880 Da	93.98216 Da	185.91778 Da
Monoisotopic Mass	219.87880 Da	93.98216 Da	185.91778 Da
Topological Polar Surface Area	37.3 Å ²	37.3 Å ²	37.3 Å ²
Heavy Atom Count	6	5	5
Complexity	64.6	26.1	28.8

Stereochemistry of 2-Chloro-2-iodoacetic Acid

The α-carbon of 2-chloro-2-iodoacetic acid is a stereocenter, as it is bonded to four different groups: a chlorine atom, an iodine atom, a hydrogen atom, and a carboxylic acid group. Consequently, 2-chloro-2-iodoacetic acid exists as a pair of enantiomers: (R)-2-chloro-2-iodoacetic acid and (S)-2-chloro-2-iodoacetic acid.







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References

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- 2. Iodoacetic acid - Wikipedia [en.wikipedia.org]
- 3. Iodoacetic Acid | C₂H₃IO₂ | CID 5240 - PubChem [pubchem.ncbi.nlm.nih.gov]
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